

# N-(3-Chloropropyl)morpholine: A Technical Guide to its Biological Activity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(3-Chloropropyl)morpholine

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## Abstract

N-(3-Chloropropyl)morpholine is a versatile heterocyclic compound primarily recognized for its role as a key intermediate in organic synthesis, most notably in the production of the epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor, Gefitinib.[1] While its function as a synthetic building block is well-established, this compound also exhibits intrinsic biological activities, including biocidal and corrosion-inhibiting properties. This technical guide provides a comprehensive overview of the known biological activities of N-(3-Chloropropyl)morpholine, presenting available quantitative data, detailing relevant experimental protocols, and illustrating its mechanisms of action.

## Chemical and Physical Properties

A foundational understanding of the physicochemical characteristics of N-(3-Chloropropyl)morpholine is essential for its application in research and development.

Property	Value	Reference(s)
CAS Number	7357-67-7	[2]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> ClNO	[2]
Molecular Weight	163.65 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	115°C @ 25mmHg	
Density	1.0409 g/cm <sup>3</sup>	
Flash Point	91°C	
Solubility	Soluble in water and organic solvents	[2]

## Biological Activity and Mechanisms of Action

The biological activities of N-(3-Chloropropyl)morpholine are primarily categorized into its biocidal and corrosion-inhibiting effects. Its role as a reactive intermediate in the synthesis of pharmacologically active molecules is also a key aspect of its utility.

### Biocidal Activity

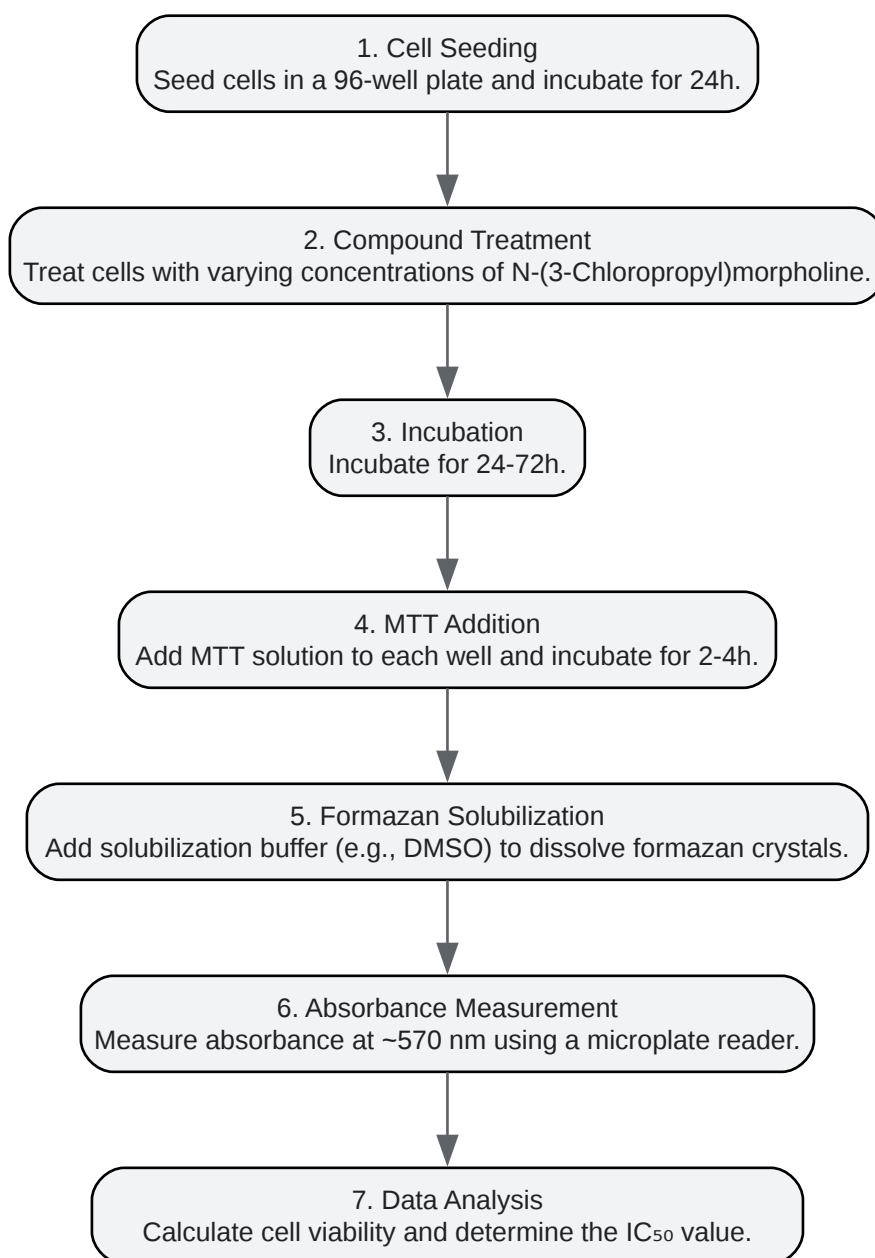
N-(3-Chloropropyl)morpholine is utilized as a biocide, particularly in water treatment processes, to control microbial growth.[2] The proposed mechanism of action is centered on the disruption of essential metabolic processes within microorganisms.[2] As a quaternary ammonium compound, its positively charged nitrogen atom can interact with the negatively charged components of microbial cell membranes, such as phospholipids and proteins.[3][4] This interaction can lead to the disorganization of the cell membrane, increased permeability, and subsequent leakage of intracellular contents, ultimately resulting in cell lysis and death.[3][5]

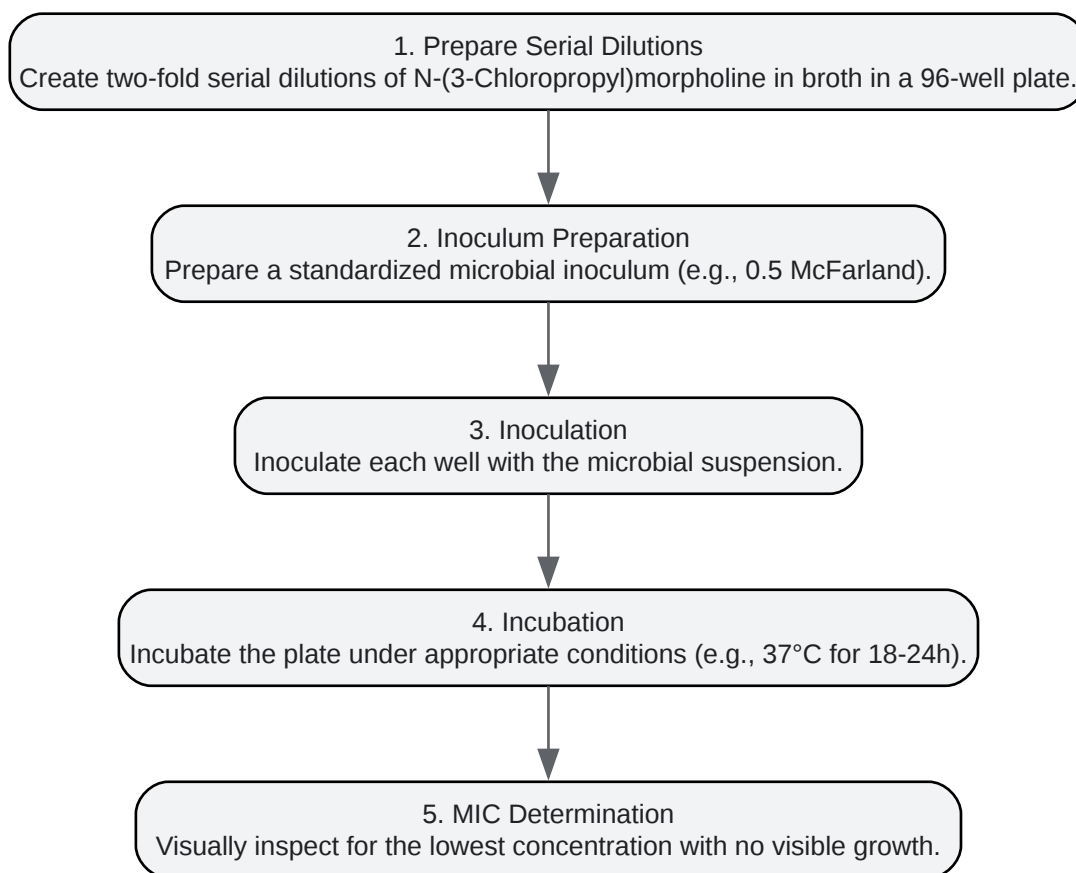
### Corrosion Inhibition

In industrial applications, N-(3-Chloropropyl)morpholine serves as a corrosion inhibitor.[2] The mechanism involves the adsorption of the molecule onto the surface of metals, forming a

protective film that isolates the metal from the corrosive environment.<sup>[6]</sup> This adsorption can occur via two primary mechanisms:

- Physisorption: Electrostatic interactions between the protonated morpholine molecule and the charged metal surface.<sup>[1]</sup>
- Chemisorption: The formation of coordinate bonds between the lone pair electrons of the nitrogen and oxygen atoms in the morpholine ring and the vacant d-orbitals of the metal atoms.<sup>[1][6]</sup>





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## References

- 1. benchchem.com [benchchem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Biological Activity of Quaternary Ammonium Salts and Their Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Quaternary ammonium compounds of emerging concern: Classification, occurrence, fate, toxicity and antimicrobial resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Quaternary Ammonium Biocides: Efficacy in Application - PMC [pmc.ncbi.nlm.nih.gov]

- 6. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [N-(3-Chloropropyl)morpholine: A Technical Guide to its Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193441#biological-activity-of-n-3-chloropropyl-morpholine]

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Address: 3281 E Guasti Rd  
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